

A Guide to Certified Reference Materials for Dioxin Analysis Validation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1,2,3,4,7,8-Hexachloro dibenzo-p-dioxin-13C12*

Cat. No.: *B15559618*

[Get Quote](#)

In the realm of environmental and food safety analysis, the accurate quantification of dioxins and dioxin-like compounds is of paramount importance due to their significant toxicity.^[1] Achieving reliable and comparable results across different laboratories and over time hinges on the rigorous validation of analytical methods.^{[2][3][4]} Certified Reference Materials (CRMs) are the cornerstone of this validation process, providing the necessary assurance of traceability and accuracy.^{[2][3][4]} This guide offers an in-depth comparison of commercially available CRMs for dioxin analysis, providing researchers, scientists, and drug development professionals with the technical insights needed to make informed decisions for method validation.

The Critical Role of CRMs in Dioxin Analysis

Dioxins, a group of persistent organic pollutants (POPs), are byproducts of various industrial and combustion processes.^{[5][6]} Their analysis is challenging due to the ultra-trace levels at which they occur and the complexity of the sample matrices. Regulatory bodies worldwide, including the U.S. Environmental Protection Agency (EPA) and the European Union (EU), have established stringent methods and maximum levels for these compounds in various matrices.^{[7][8][9][10][11][12]}

Method validation is a mandatory requirement to ensure that an analytical procedure is fit for its intended purpose. CRMs are indispensable tools in this process, used for:

- Method Development and Validation: Establishing the performance characteristics of a new method, including accuracy, precision, and limits of detection.
- Quality Control: Ongoing monitoring of analytical performance to ensure consistency and reliability of results.
- Inter-laboratory Comparisons: Assessing the proficiency of different laboratories and ensuring comparability of data.

Types of Certified Reference Materials for Dioxin Analysis

CRMs for dioxin analysis are available in various forms to cater to different analytical needs. The primary categories include:

- Calibration Solutions: These are solutions of native and/or ^{13}C -labeled dioxin congeners in a solvent, used for instrument calibration.[\[13\]](#) Major suppliers like Cambridge Isotope Laboratories (CIL) and Wellington Laboratories offer a wide range of single-congener and mixed-congener solutions.[\[5\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Matrix CRMs: These are materials with a matrix (e.g., soil, sediment, food, animal feed) containing certified concentrations of dioxins.[\[2\]](#)[\[17\]](#)[\[18\]](#) They are crucial for validating the entire analytical procedure, including extraction and clean-up steps.[\[2\]](#)
- Isotope-Labeled Internal Standards: These are ^{13}C -labeled analogs of the target dioxin congeners. They are added to the sample at the beginning of the analytical process to correct for losses during sample preparation and analysis, a cornerstone of the isotope dilution method mandated by many regulatory bodies.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[19\]](#)

The selection of an appropriate CRM depends on the specific application, the regulatory method being followed (e.g., EPA Method 1613B, EPA Method 8290A, EU Regulation 2017/644), and the expected concentration range of the analytes.[\[9\]](#)[\[11\]](#)[\[12\]](#)[\[19\]](#)[\[20\]](#)

Comparative Overview of Major CRM Providers

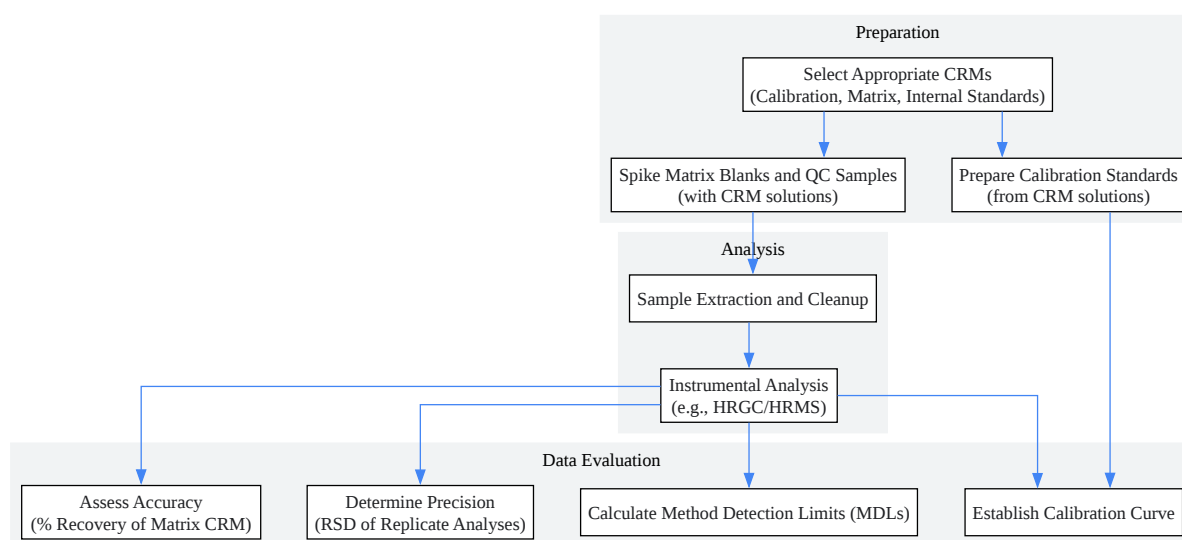
Several reputable organizations provide high-quality CRMs for dioxin analysis. The following table provides a comparison of offerings from some of the key players in the market.

Provider	Types of CRMs Offered	Matrices Available	Regulatory Method Compliance	Noteworthy Features
Cambridge Isotope Laboratories (CIL)	Calibration solutions, Isotope-labeled standards, Matrix CRMs	Soil, Sediment, Fish tissue, Fly ash, Food and feed	EPA, EU, JIS	Extensive range of ^{13}C and unlabeled standards; offers "starter kits" for new labs. [14] [15] [16]
Wellington Laboratories	Calibration solutions, Isotope-labeled standards, Standard mixtures	Wide variety of environmental and food matrices	EPA, EU	Internationally recognized for high-quality reference standards for environmental and toxicological analysis. [5]
National Institute of Standards and Technology (NIST)	Standard Reference Materials (SRMs)	Natural matrices (e.g., cod liver oil, human serum), Calibration solutions	Primarily for validating methods used in the US	Certification is based on at least two independent analytical methods. [13]
LGC Standards	Reference materials and research chemicals	Environmental and food matrices	ISO 17034, ISO/IEC 17025	Offers a broad portfolio of products from various brands, including CIL and JRC. [1]

RTC (part of Sigma-Aldrich)	Certified Reference Materials	Soil, Water	ISO 17034, ISO/IEC 17025	Provides CRMs for a wide range of environmental contaminants. [17]
Joint Research Centre (JRC) of the European Commission	Certified Reference Materials	Food, Feed, Environmental matrices	EU Regulations	Develops and produces CRMs to support EU policies.

Experimental Workflow for Method Validation Using CRMs

A robust method validation protocol is essential for ensuring the defensibility of analytical data. The following workflow outlines the key steps in validating a dioxin analysis method using CRMs.



[Click to download full resolution via product page](#)

Caption: Workflow for Dioxin Analysis Method Validation Using CRMs.

This protocol describes the use of a soil matrix CRM to determine the accuracy of an analytical method for dioxins.

1. Objective: To determine the percent recovery of target dioxin congeners from a certified soil matrix.

2. Materials:

- Certified Reference Material (CRM) for Dioxins in Soil (e.g., from RTC or CIL)

- Isotope-labeled internal standard solution
- Extraction solvents (e.g., toluene, hexane)
- Clean-up columns (e.g., silica, alumina, carbon)
- High-Resolution Gas Chromatograph/High-Resolution Mass Spectrometer (HRGC/HRMS)

3. Procedure:

- Sample Preparation:
 - Homogenize the soil CRM thoroughly.
 - Weigh a precise amount (e.g., 10 g) of the CRM into an extraction thimble.
 - Spike the sample with a known amount of the ^{13}C -labeled internal standard solution. This step is critical for correcting for analyte losses during the subsequent steps.
- Extraction:
 - Perform a Soxhlet extraction of the sample for 16-24 hours using toluene. The choice of solvent and extraction time is crucial for achieving quantitative recovery of the target analytes.
- Clean-up:
 - Concentrate the extract to a small volume.
 - Subject the extract to a multi-column clean-up procedure to remove interfering compounds. This typically involves sequential chromatography on acid/base modified silica, alumina, and carbon columns. The efficiency of the clean-up is vital for achieving low detection limits and accurate quantification.
- Instrumental Analysis:
 - Concentrate the final extract to a small volume (e.g., 20 μL) and add a recovery (syringe) standard.

- Inject an aliquot of the extract into the HRGC/HRMS system. The use of high-resolution mass spectrometry is mandated by most regulatory methods to ensure the necessary selectivity and sensitivity for dioxin analysis.[\[7\]](#)[\[19\]](#)[\[20\]](#)
- Data Analysis:
 - Quantify the native dioxin congeners relative to their corresponding ¹³C-labeled internal standards using the isotope dilution method.
 - Calculate the percent recovery for each congener using the following formula:
 - % Recovery = (Measured Concentration / Certified Concentration) * 100

4. Acceptance Criteria: The percent recovery for each congener should fall within the acceptance limits specified by the regulatory method (e.g., 70-130% for many EPA methods).

Performance Comparison of Analytical Techniques

The gold standard for confirmatory analysis of dioxins has traditionally been HRGC/HRMS.[\[21\]](#) However, recent advancements have seen the acceptance of Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) by some regulatory bodies, such as the EU, as a valid confirmatory technique.[\[21\]](#) GC-MS/MS offers advantages in terms of lower cost and easier operation.[\[21\]](#)

Bioanalytical screening methods, such as cell-based assays or immunoassays, can also be used as a high-throughput tool to identify samples that may contain significant levels of dioxins.[\[10\]](#)[\[22\]](#) Samples that test positive in a screening assay must then be analyzed by a confirmatory method like HRGC/HRMS or GC-MS/MS.[\[10\]](#)

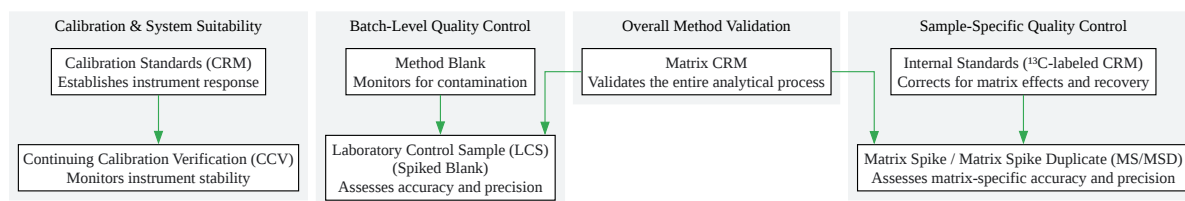
The following table summarizes a performance comparison of these techniques, often validated using CRMs.

Parameter	HRGC/HRMS	GC-MS/MS	Bioanalytical Screening
Selectivity	Very High	High	Moderate
Sensitivity	Very High (femtogram levels)	High (femtogram to picogram levels)	Moderate to High
Confirmation	Yes	Yes (in some jurisdictions)	No
Quantification	Yes	Yes	Semi-quantitative (BEQ)
Cost	High	Moderate	Low
Throughput	Low	Moderate	High

Studies have shown good correlation between HRGC/HRMS and GC-MS/MS results when analyzing CRMs, demonstrating the viability of GC-MS/MS for routine analysis.[\[21\]](#)

The Logic of a Self-Validating System

A well-designed analytical workflow for dioxin analysis should function as a self-validating system. This is achieved through the systematic use of different types of CRMs and quality control samples.



[Click to download full resolution via product page](#)

Caption: The Self-Validating System in Dioxin Analysis.

By incorporating these elements into the analytical sequence, every batch of samples is analyzed with a comprehensive set of checks that validate the performance of the instrument, the method, and the specific sample matrix.

Conclusion

The selection and proper use of certified reference materials are fundamental to achieving high-quality, defensible data in dioxin analysis. By understanding the different types of CRMs available and implementing a robust validation and quality control strategy, laboratories can ensure compliance with regulatory requirements and contribute to the protection of public health and the environment. This guide provides a framework for researchers and scientists to navigate the complexities of CRM selection and application, ultimately leading to more reliable and accurate analytical outcomes.

References

- Bell, R. W. (n.d.). Standard Reference Materials for Dioxins and Other Environmental Pollutants. PubMed. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2014, March). Data Validation Standard Operating Procedures for Chlorinated Dioxin/Furan Analysis by High Resolution Gas Chromatography/High Resolution Mass Spectrometry. Retrieved from [\[Link\]](#)
- Greyhound Chromatography. (2023, May 4). Certified Analytical Environmental Reference Standards and Materials and Solvents for Dioxins and PCB Analysis. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). United States Environmental Protection Agency Region III Dioxin/Furan Data Validation Guidance. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2014, May). R10 Data Validation and Review guidelines for Polychlorinated Dibenzo-p-Dioxin and Polychlorinated Dibenzofuran data (PCDD/PCDF) Using Method 1613B, and SW846 Method 8290A. Retrieved from [\[Link\]](#)

- SCION Instruments. (n.d.). Analysis of dioxins by GC-TQMS. Retrieved from [\[Link\]](#)
- Chromservis. (n.d.). Dioxin and Furan Method Standards, Standard Mixtures and Reference Materials. Retrieved from [\[Link\]](#)
- DSP-Systems. (n.d.). Dioxin and Furan Method Standards, Standard Mixtures and Reference Materials. Retrieved from [\[Link\]](#)
- de la Calle, B., & de Boer, J. (2018). Certified reference materials for inorganic and organic contaminants in environmental matrices. TrAC Trends in Analytical Chemistry, 100, 133-146. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2010, December). USEPA REGION II DATA VALIDATION SOP FOR EPA METHOD 1613, REVISION B Tetra- through Octa-chlorinated Dioxins and Furans by Isotope Dilution (HRGC/HRMS). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Data Validation Standard Operating Procedure for EPA Method 1613 Revision B, Tetra-through Octa-chlorinated Dioxins and Furans by Isotope Dillution (High Resolution Gas Chromatography/High Resolution Mass Spectrometry). Retrieved from [\[Link\]](#)
- Legislation.gov.uk. (2017, April 5). Commission Regulation (EU) 2017/644 of 5 April 2017 laying down methods of sampling and analysis for the control of levels of dioxins, dioxin-like PCBs and non-dioxin-like PCBs in certain foodstuffs and repealing Regulation (EU) No 589/2014. Retrieved from [\[Link\]](#)
- EUR-Lex. (2014, June 3). COMMISSION REGULATION (EU) No 589/2014. Retrieved from [\[Link\]](#)
- EUR-Lex. (2017, April 5). Regulation - 2017/644 - EN - EUR-Lex. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Certified reference materials for inorganic and organic contaminants in environmental matrices | Request PDF. Retrieved from [\[Link\]](#)
- EUR-Lex. (2017, April 6). COMMISSION REGULATION (EU) 2017/ 644 - of 5 April 2017 - laying down methods of sampling and analysis for the. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Bioanalytical screening for Dioxins and PCBs in EU-regulated foods: New analytical criteria adopted by the European Union in Commission Regulation (EU) 2017/644. Part 3: Assay criteria, validation and quality control, reporting of results, implementation. Retrieved from [\[Link\]](#)
- JRC Publications Repository. (n.d.). Certified reference materials for environmental monitoring of organic contaminants. Retrieved from [\[Link\]](#)
- JRC Publications Repository. (n.d.). Certified reference materials for environmental monitoring of organic contaminants. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Dioxin and Furan Reference Materials and Research Chemicals Reference Materials | LGC Standards [\[lgcstandards.com\]](https://www.lgcstandards.com)
- 2. Certified reference materials for inorganic and organic contaminants in environmental matrices - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. researchgate.net [\[researchgate.net\]](https://www.researchgate.net)
- 4. JRC Publications Repository [\[publications.jrc.ec.europa.eu\]](https://publications.jrc.ec.europa.eu)
- 5. greyhoundchrom.com [\[greyhoundchrom.com\]](https://www.greyhoundchrom.com)
- 6. isotope.com [\[isotope.com\]](https://www.isotope.com)
- 7. epa.gov [\[epa.gov\]](https://www.epa.gov)
- 8. 19january2021snapshot.epa.gov [\[19january2021snapshot.epa.gov\]](https://www.epa.gov/19january2021snapshot)
- 9. Commission Regulation (EU) 2017/644 of 5 April 2017 laying down methods of sampling and analysis for the control of levels of dioxins, dioxin-like PCBs and non-dioxin-like PCBs in certain foodstuffs and repealing Regulation (EU) No 589/2014 (Text with EEA relevance) [\[legislation.gov.uk\]](https://eur-lex.europa.eu/eli/reg/2017/644/oj)
- 10. eur-lex.europa.eu [\[eur-lex.europa.eu\]](https://eur-lex.europa.eu)

- [11. Regulation - 2017/644 - EN - EUR-Lex \[eur-lex.europa.eu\]](#)
- [12. eur-lex.europa.eu \[eur-lex.europa.eu\]](#)
- [13. Standard Reference Materials for dioxins and other environmental pollutants - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. chromservis.eu \[chromservis.eu\]](#)
- [15. dspsystems.eu \[dspsystems.eu\]](#)
- [16. isotope.com \[isotope.com\]](#)
- [17. Dioxin and Furans in Soil certified reference material | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [18. 矩陣材料標準 \[sigmaaldrich.com\]](#)
- [19. epa.gov \[epa.gov\]](#)
- [20. Document Display \(PURL\) | NSCEP | US EPA \[nepis.epa.gov\]](#)
- [21. Analysis of dioxins by GC-TQMS | SCION Instruments \[scioninstruments.com\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [A Guide to Certified Reference Materials for Dioxin Analysis Validation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15559618/docs#a-guide-to-certified-reference-materials-for-dioxin-analysis-validation\]](https://www.benchchem.com/product/b15559618/docs#a-guide-to-certified-reference-materials-for-dioxin-analysis-validation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)